

Navigating the Safe Disposal of 1-Amino-2-indanol: A Procedural Guide

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Compound of Interest

Compound Name: 1-Amino-2-indanol

Cat. No.: B1258337

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **1-Amino-2-indanol**, a compound commonly used in synthetic chemistry. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and to comply with environmental regulations.

Immediate Safety Considerations: **1-Amino-2-indanol** is classified as a hazardous substance. It is known to cause skin and eye irritation and may be harmful if inhaled or swallowed[1][2]. Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times when handling this chemical. All handling of solid **1-Amino-2-indanol** should be conducted in a well-ventilated area or a chemical fume hood to avoid dust formation and inhalation[1][3].

Disposal Protocol: A Step-by-Step Approach

The disposal of **1-Amino-2-indanol** is governed by regulations for hazardous chemical waste[4]. It is imperative that this compound is not disposed of in the regular trash or poured down the drain[4][5]. The following procedure outlines the approved method for its disposal.

Step 1: Waste Identification and Segregation

- Treat all **1-Amino-2-indanol** and materials contaminated with it (e.g., weighing boats, gloves, absorbent paper) as hazardous waste[6].

- Segregate **1-Amino-2-indanol** waste from other waste streams to avoid incompatible chemical reactions. It is incompatible with acids, bases, strong oxidizing agents, and halogenated agents[1].

Step 2: Container Selection and Labeling

- Use a designated, leak-proof, and chemically compatible container for collecting **1-Amino-2-indanol** waste. The container must have a secure, screw-on cap[7][8].
- Label the waste container clearly with the words "Hazardous Waste" and the full chemical name, "**1-Amino-2-indanol**"[4]. Do not use abbreviations or chemical formulas[4]. The label should also include the date of waste generation and the name of the principal investigator or laboratory[4].

Step 3: Waste Accumulation and Storage

- Store the sealed hazardous waste container in a designated, well-ventilated, and cool, dry area away from heat and sources of ignition[1][9].
- Ensure the storage area is secure and only accessible to authorized personnel.
- Secondary containment, such as placing the waste container in a larger, chemically resistant tray, is recommended to contain any potential leaks[7].

Step 4: Arranging for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to arrange for the collection and disposal of the **1-Amino-2-indanol** waste[4][5].
- Provide the EHS office or disposal company with accurate information about the waste, including its composition and quantity.

Empty Container Disposal

Empty containers that once held **1-Amino-2-indanol** must also be disposed of as hazardous waste unless they have been triple-rinsed with a suitable solvent[6][8]. The rinsate from the first

rinse must be collected and disposed of as hazardous chemical waste[10]. Subsequent rinses may also need to be collected, depending on local regulations.

Quantitative Data Summary

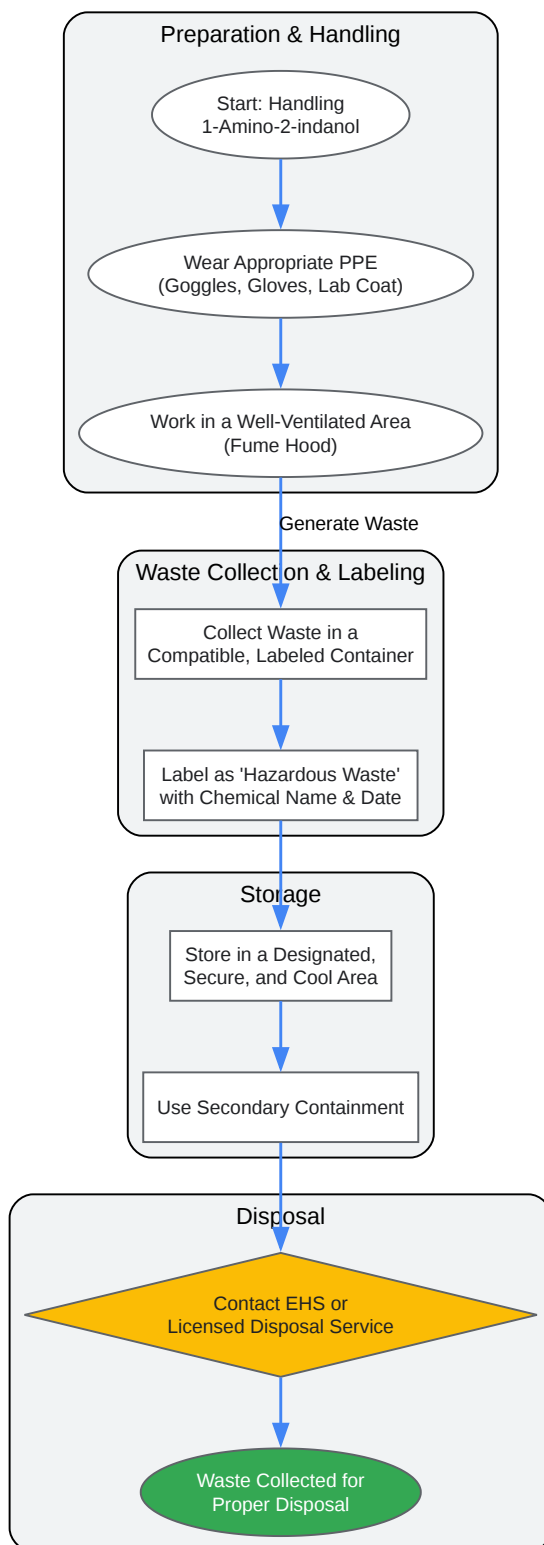
For quick reference, the following table summarizes key quantitative data for **1-Amino-2-indanol**.

Property	Value	Reference
Molecular Weight	149.19 g/mol	[3]
Melting Point	117 - 121 °C	[1]
Boiling Point	Not available	[1]
Flash Point	Not available	[1]
Solubility	No information available	[1]
Physical State	Solid (Powder)	[1]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **1-Amino-2-indanol**.

1-Amino-2-indanol Disposal Workflow



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Caption: Workflow for the safe disposal of **1-Amino-2-indanol**.

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References

- 1. fishersci.com [fishersci.com]
- 2. (1S,2R)-(-)-1-Amino-2-indanol | C₉H₁₁NO | CID 9866743 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. capotchem.cn [capotchem.cn]
- 4. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 5. capotchem.com [capotchem.com]
- 6. vumc.org [vumc.org]
- 7. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
- 8. campusafety.lehigh.edu [campusafety.lehigh.edu]
- 9. fishersci.com [fishersci.com]
- 10. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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